

Bromhexine hydrochloride sputum viscosity reduction

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Compound Focus: Bromhexine Hydrochloride

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Key Experimental Findings & Clinical Data

Substantial preclinical and clinical evidence supports bromhexine's mucoactive activity. The table below summarizes quantitative data and key outcomes from selected studies.

Preclinical & Mechanistic Studies

Model/System	Bromhexine Dosage	Key Quantitative Outcomes	Reference
Rats (bronchial cells)	4-20 mg/kg/24 h (parenteral)	Quantitative & qualitative effect on mucus production in secretory cells [1]	Merker 1966 [1]
Dogs (tracheal mucosa)	4 mg (intravenous)	Rapid increase in secretion output; goblet cells and submucosal glands emptied after 60 min [1]	Harada 1977 [1]
Rats (type II alveolar cells)	200 mg/kg/24 h (enteral)	Volumetric density of lamellated bodies (surfactant) in lung parenchyma increased from 1.22% to 2.26% [1]	Gil 1971 [1]

Model/System	Bromhexine Dosage	Key Quantitative Outcomes	Reference
Human tissue (bronchial biopsy)	4 mg, 3 times/24 h	Considerably increased secretion activity in seromucous glands; secretion granules showed ultrastructural similarities to lysosomes [1]	Giesecking 1968 [1] [2]

Clinical Efficacy and Outcomes

Study Design / Population	Bromhexine Dosage	Key Efficacy Outcomes	Reference
Adults with chronic bronchitis	48 mg/24 h	Increased concentration of total phospholipids in bronchoalveolar lavage fluid [2]	Crimi 1986 [2]
Adults with chronic bronchitis	8 mg, 3 times/24 h	Reduction in sputum glycoprotein fiber content and decreased viscosity [2]	Bürgi 1974 [2]
Adults with chronic bronchitis	48 mg/24 h	Increased mucociliary clearance [2]	Thomson 1974 [2]
Adults on erythromycin	4-12 mg/24 h	Increased concentration of erythromycin in bronchial fluid [2]	Bergogne-Berezin 1979 [2]
RCT in adults with URTI	24 mg/24 h	Better cough relief [2]	Barth 2015 [2]

Detailed Experimental Protocols

For researchers aiming to replicate or build upon these findings, here are summaries of key methodologies.

Protocol 1: Evaluating Effects on Tracheal Mucosa Secretory Activity (Harada et al.)

- **Model:** Adult dogs [1]
- **Intervention:** Intravenous injection of 4 mg bromhexine [1]
- **Tissue Preparation:** Tracheal mucosal samples taken at 15, 30, and 60-minute post-injection [1]
- **Analysis:** Secretory activity evaluated via scanning electron microscopy to observe ultrastructural changes [1]
- **Key Measurements:** Output of secretion, participation of goblet cells and sero-mucinous glands, physical appearance of secretions (spherical mucus granules vs. floccular substance) [1]

Protocol 2: Evaluating Effects on Surfactant Secretion (Gil & Thurnheer)

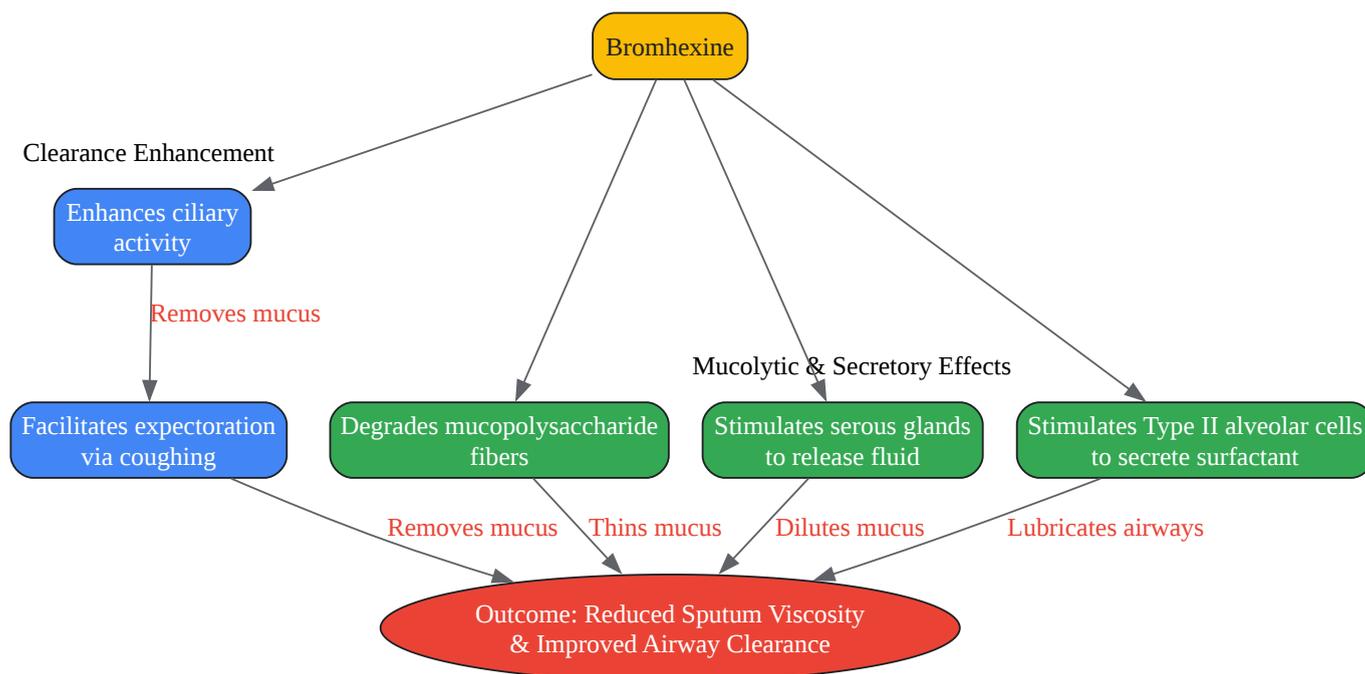
- **Model:** White rats [1]
- **Intervention:** Bromhexine administered via gastric tube (200 mg/kg/day for 3 days) [1]
- **Tissue Preparation:** Lung tissue prepared for electron microscopy [1]
- **Analysis:** Ultrastructural examination of Type II alveolar epithelial cells with morphometric evaluation [1]
- **Key Measurements:** Volumetric density of lamellated bodies within Type II cells and within the total lung parenchyma [1]

Protocol 3: Evaluating Mucociliary Clearance (Pavia et al.)

- **Subjects:** Adult patients with chronic bronchitis [2]
- **Method:** Tracheobronchial clearance measured using a radioactive tracer technique. Insoluble radioactive particles are inhaled and their retention in the lungs monitored externally [2]
- **Analysis:** Clearance curves are generated, and the effect of bromhexine on the rate of particle removal is assessed [2]

Mechanism of Action Workflow

The following diagram illustrates the interconnected pathways through which **bromhexine hydrochloride** acts to reduce sputum viscosity.



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Bromhexine's primary mechanisms work by directly breaking down mucus structure and stimulating the production of thinner secretions and surfactant. A secondary pathway enhances the physical clearance of the thinned mucus.

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References

1. A reappraisal of the mucoactive activity and clinical efficacy ... [pmc.ncbi.nlm.nih.gov]

2. Table 2 Summary of clinical study on bromhexine [mrmjournal.biomedcentral.com]

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